

Prazosin Hydrochloride: A Technical Guide to its Synthesis and Chemical Properties

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Compound of Interest

Compound Name: Taprizosin

Cat. No.: B1681925

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Abstract

Prazosin hydrochloride is a quinazoline derivative that acts as a selective alpha-1 adrenergic receptor antagonist.[1] This technical guide provides an in-depth overview of the synthesis and chemical properties of prazosin hydrochloride, tailored for professionals in pharmaceutical research and development. The document details synthetic methodologies, outlines key chemical and physical characteristics, and illustrates the primary signaling pathway associated with its mechanism of action.

Chemical Properties of Prazosin Hydrochloride

Prazosin hydrochloride is a white to tan powder.[2] Its chemical structure consists of a piperazine ring linking a quinazoline moiety and a furoyl group.[3] The hydrochloride salt form enhances its solubility in aqueous media.

Table 1: Physicochemical Properties of Prazosin Hydrochloride

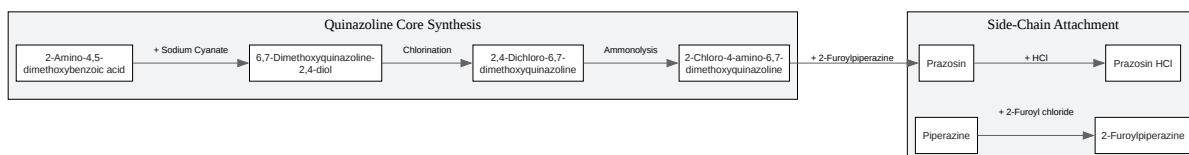
Property	Value	Source(s)
IUPAC Name	[4-(4-Amino-6,7-dimethoxyquinazolin-2-yl)piperazin-1-yl]-(furan-2-yl)methanone;hydrochloride	[2]
Molecular Formula	C ₁₉ H ₂₁ N ₅ O ₄ ·HCl	[4]
Molecular Weight	419.87 g/mol	
Melting Point	277-280 °C (decomposes)	
Solubility	Soluble in DMSO (up to 25 mM), ethanol (up to 5 mM), methanol, and water.	
CAS Number	19237-84-4	
Appearance	White to tan powder	
Storage	Store at room temperature in well-closed, light-resistant containers.	

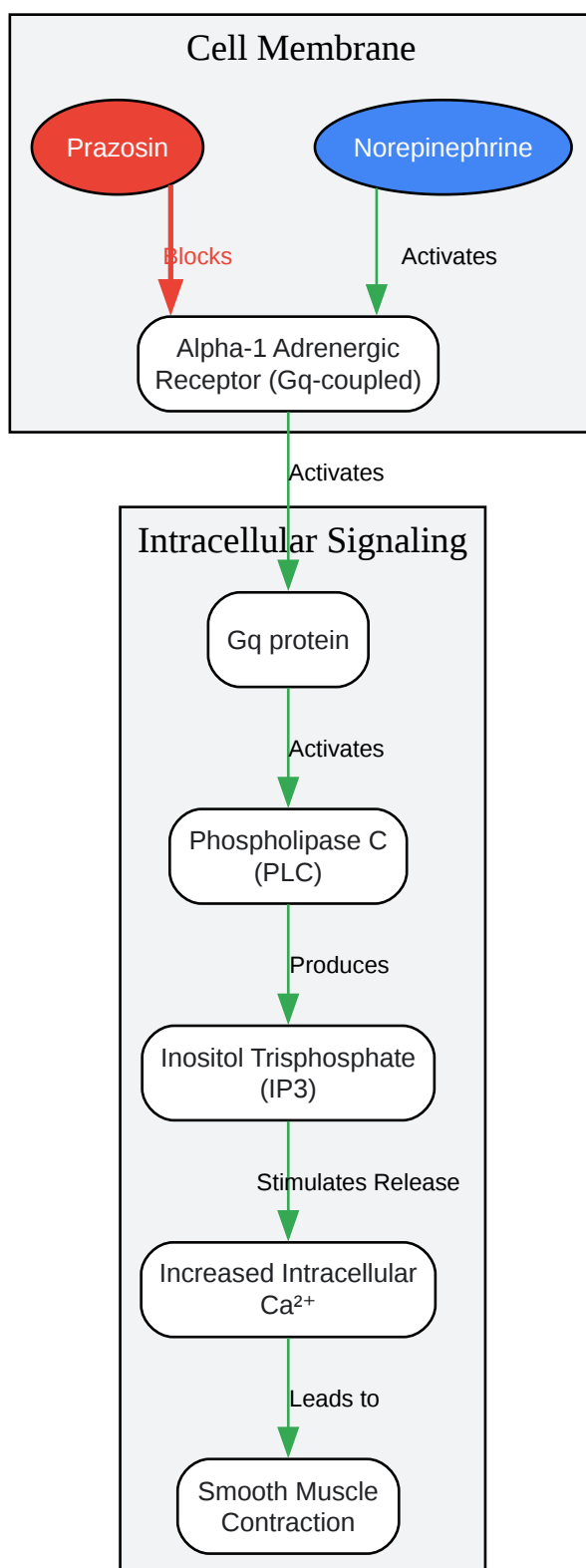
Synthesis of Prazosin Hydrochloride

Several synthetic routes for prazosin have been reported, with variations in starting materials and reaction conditions aimed at improving yield and reducing environmental impact. A common and illustrative synthetic pathway is detailed below.

General Synthetic Route

The synthesis of prazosin typically involves the construction of the 4-amino-6,7-dimethoxyquinazoline core, followed by the introduction of the piperazine-furoyl side chain.





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